

Unraveling HCM-006: A Technical Guide to a Chiral Liquid Crystal Additive

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Compound of Interest

Compound Name: HCM-006

Cat. No.: B3069248

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An Important Clarification on "HCM": The designation "**HCM-006**" is primarily associated with the chemical compound identified by the CAS number 223572-88-1. It is crucial to note that despite the acronym "HCM," there is no scientific evidence in publicly available literature linking this compound to research or therapeutic development for Hypertrophic Cardiomyopathy. The shared acronym appears to be coincidental. This guide will focus on the established chemical identity and material science applications of **HCM-006**.

Chemical Identity and Physicochemical Properties

HCM-006, also known by its synonyms Paliocolor LC 756 and DK756, is a complex organic molecule utilized in the field of materials science. Its chemical structure is formally named [6-[4-[4-(4-prop-2-enoyloxybutoxycarbonyloxy)benzoyl]oxybenzoyl]oxy-2,3,3a,5,6,6a-hexahydrofuro[3,2-b]furan-3-yl] 4-[4-(4-prop-2-enoyloxybutoxycarbonyloxy)benzoyl]oxybenzoate.

Chemical Structure

The molecule features a central 1,4:3,6-dianhydro-D-glucitol core, which imparts chirality, functionalized with benzoate and acrylate groups. This intricate structure is key to its function as a chiral dopant in liquid crystal formulations.

Physicochemical Data

The following table summarizes the key quantitative properties of **HCM-006**.

Property	Value	Source(s)
CAS Number	223572-88-1	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₅₀ H ₄₆ O ₂₀	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	966.9 g/mol	--INVALID-LINK--, --INVALID-LINK--
Predicted Boiling Point	994.5 ± 65.0 °C	--INVALID-LINK--
Predicted Density	1.41 ± 0.1 g/cm ³	--INVALID-LINK--
Purity	Typically >85.0% (HPLC) to >98%	--INVALID-LINK--, --INVALID-LINK--

Applications in Materials Science

HCM-006 is primarily employed as a chiral dopant and a reactive mesogen in the formulation of liquid crystals.[1][2] Its main applications are in the creation of advanced optical materials.

Chiral Nematic Polymer Films

As a chiral dopant with a high positive twisting power, **HCM-006** is essential in the creation of chiral nematic polymer films.[1] Its two acrylate groups also allow it to function as a polymerizable chiral cross-linker.[1]

Optically Transparent Cholesteric Liquid Crystal (CLC) Solid Films

HCM-006 is utilized in the fabrication of optically transparent bilayer cholesteric liquid crystal (CLC) solid films.[1] These films are capable of rejecting almost entirely ultraviolet (UV)-A radiation.[1] This property makes them suitable for applications such as smart windows, spectacles, and lenses.[1]

Pigments and Coatings

Under the name Paliocolor LC 756, this compound is used as a specialty pigment and colorant in the coatings, paints, and polymer industries.[3] It provides bright, stable, and uniform coloration to architectural coatings, industrial paints, and plastics.[3] Its chemical stability ensures color integrity under exposure to heat and UV radiation.[3]

Experimental Protocols: Application in Liquid Crystal Films

While detailed, step-by-step experimental protocols are proprietary to individual research groups and manufacturers, the general methodology for the application of **HCM-006** in creating cholesteric liquid crystal films can be summarized as follows. This summary is based on descriptions of its use in scientific and technical literature.

Objective: To create a cholesteric liquid crystal film with specific optical properties (e.g., UV-A rejection).

Materials:

- Reactive mesogen mixture (RMMs)
- **HCM-006** (DK756) as a chiral dopant
- Other additives as required (e.g., other chiral dopants like S811)
- Substrate for film deposition
- UV light source for curing

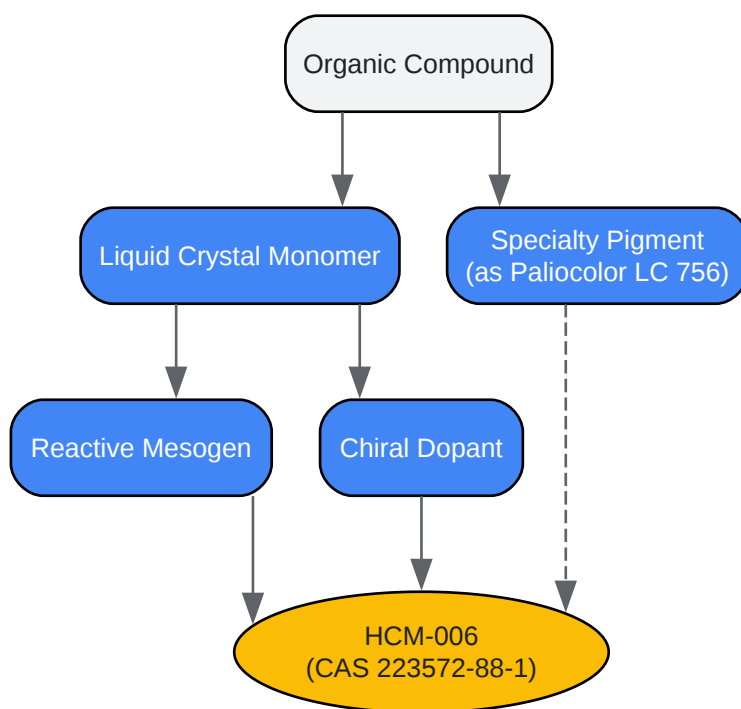
Methodology:

- Preparation of the Liquid Crystal Mixture:
 - The reactive mesogen mixture is doped with a specific concentration of **HCM-006**. The concentration is optimized to achieve the desired helical pitch of the cholesteric phase.
 - Other components, such as co-dopants, may be added to fine-tune the optical properties.

- Film Deposition:
 - The liquid crystal mixture is applied to a prepared substrate. The thickness of the film is a critical parameter that is carefully controlled.
- Alignment:
 - The liquid crystal molecules are aligned in a specific orientation to ensure the desired optical properties of the final film.
- Photopolymerization (Curing):
 - The coated substrate is exposed to UV light. This initiates the polymerization of the acrylate groups in **HCM-006** and the reactive mesogens, forming a stable polymer network.^[1] This process fixes the cholesteric structure, resulting in a solid film. The progressive nature of the photopolymerization can create a gradient pitch, which broadens the reflection spectrum.^[1]
- Characterization:
 - The resulting film is characterized for its optical properties, such as transparency in the visible region and UV blocking in the UV-A range.

Visualizations

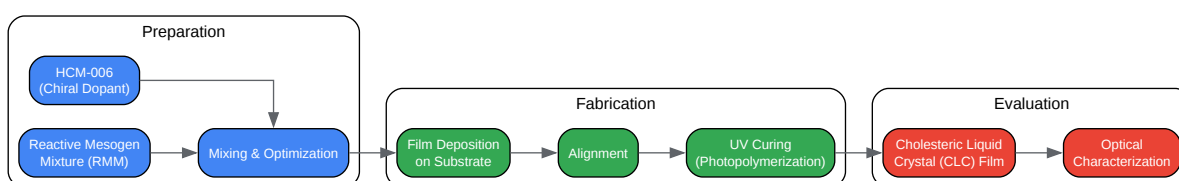
Logical Relationship of HCM-006 Classification



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Caption: Classification of **HCM-006** within materials science.

Experimental Workflow for CLC Film Fabrication



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Caption: Workflow for fabricating cholesteric liquid crystal films using **HCM-006**.

Signaling Pathways

There is no publicly available scientific literature that describes the involvement of **HCM-006** in any biological signaling pathways. Its known applications are confined to the field of materials science.

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